

Application Notes and Protocols for Systemic Administration of Peptide5 in Rodent Models

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Compound of Interest

Compound Name: Peptide5

Cat. No.: B2875659

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Introduction

Peptide5 is a connexin43 (Cx43) mimetic peptide that has demonstrated significant therapeutic potential in preclinical rodent models of neurological injury and disease.[1][2][3] As a 12-amino acid peptide corresponding to a region of the second extracellular loop of Cx43, **Peptide5** has been shown to modulate the function of both hemichannels and gap junctions.[2][3] This modulation is critical in mitigating secondary injury cascades following insults such as spinal cord injury and ischemic stroke.[1][4] Specifically, **Peptide5** can selectively inhibit pathological hemichannel opening at low concentrations, while affecting both gap junctions and hemichannels at higher concentrations.[2][3] Research indicates that its systemic administration can reduce inflammation, neuronal cell death, and astrogliosis, leading to improved functional outcomes.[1][5] Furthermore, **Peptide5** has been shown to attenuate reperfusion injury in brain microvascular endothelial cells by modulating the Wnt/ β -catenin signaling pathway.[4]

These application notes provide a comprehensive protocol for the systemic administration of **Peptide5** in rodent models, including detailed experimental procedures, data presentation in tabular format, and a visualization of the experimental workflow and the implicated signaling pathway.

Data Presentation

Table 1: Peptide5 Reconstitution and Storage

Parameter	Recommendation
Peptide Sequence	H2N-VDCFLSRPTEKT-CO2H
Purity	>95% (HPLC-purified)
Solvent/Vehicle	Sterile 0.9% NaCl (normal saline) or Phosphate-Buffered Saline (PBS)
Stock Concentration	1-10 mM
Storage of Lyophilized Peptide	-20°C or -80°C
Storage of Reconstituted Peptide	Aliquot and store at -20°C or -80°C to avoid freeze-thaw cycles. Can be stored for up to 6 months. [6]

Table 2: Recommended Dosages for Systemic Administration in Rodent Models

Species	Administration Route	Dosage Range	Injection Volume	Frequency	Reference
Rat (Sprague-Dawley)	Intraperitoneal (IP)	100 µg/kg	< 10 ml/kg [7]	Single dose or as per experimental design	[1] [8]
Mouse (C57BL/6)	Intraperitoneal (IP)	30 µg/kg	< 10 ml/kg [7]	As per experimental design	[9]

Note: The optimal dosage and frequency should be determined empirically for each specific experimental model and research question.

Experimental Protocols

Reconstitution of Peptide5

Materials:

- Lyophilized **Peptide5**
- Sterile, pyrogen-free 0.9% NaCl (normal saline) or PBS
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Briefly centrifuge the vial of lyophilized **Peptide5** to ensure the powder is at the bottom.
- Aseptically add the calculated volume of sterile saline or PBS to the vial to achieve the desired stock concentration (e.g., 1 mM).
- Gently vortex or pipette up and down to dissolve the peptide completely. Avoid vigorous shaking to prevent peptide degradation.
- Aliquot the reconstituted peptide into sterile, low-protein binding microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C until use.

Systemic Administration via Intraperitoneal (IP) Injection

This protocol is adapted from standard procedures for IP injections in rodents.^{[7][10][11][12]}

Materials:

- Reconstituted **Peptide5** solution
- Sterile syringes (1 mL or 3 mL)
- Sterile needles (23-27 gauge)^[7]
- 70% ethanol or isopropanol
- Sterile gauze

- Appropriate animal restraint device (if necessary)
- Animal scale

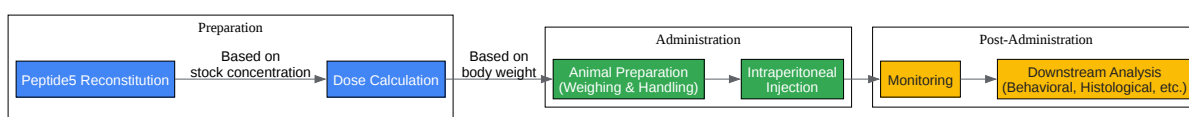
Procedure:

- Animal Preparation:
 - Weigh the animal accurately to calculate the correct injection volume.
 - Handle the animal gently to minimize stress. For rats, a two-person handling technique is often preferred, while mice can typically be handled by one person.[\[7\]](#)
- Injection Site Preparation:
 - The recommended injection site is the lower right or left abdominal quadrant to avoid the cecum and urinary bladder.[\[7\]](#)[\[10\]](#)
 - Swab the injection site with 70% alcohol and allow it to dry.
- Injection:
 - Restrain the rodent with its head tilted slightly downwards. This allows the abdominal organs to shift cranially, reducing the risk of puncture.
 - Insert the needle, bevel up, at a 30-45 degree angle into the peritoneal cavity.[\[7\]](#)
 - Gently aspirate to ensure the needle has not entered a blood vessel or organ. If blood or any fluid is aspirated, withdraw the needle and reinject at a different site with a new sterile needle and syringe.
 - Slowly inject the calculated volume of the **Peptide5** solution.
 - Withdraw the needle and apply gentle pressure to the injection site with sterile gauze for a few seconds.
- Post-injection Monitoring:

- Return the animal to its cage and monitor for any signs of distress or adverse reactions.

Visualization of Experimental Workflow and Signaling Pathway

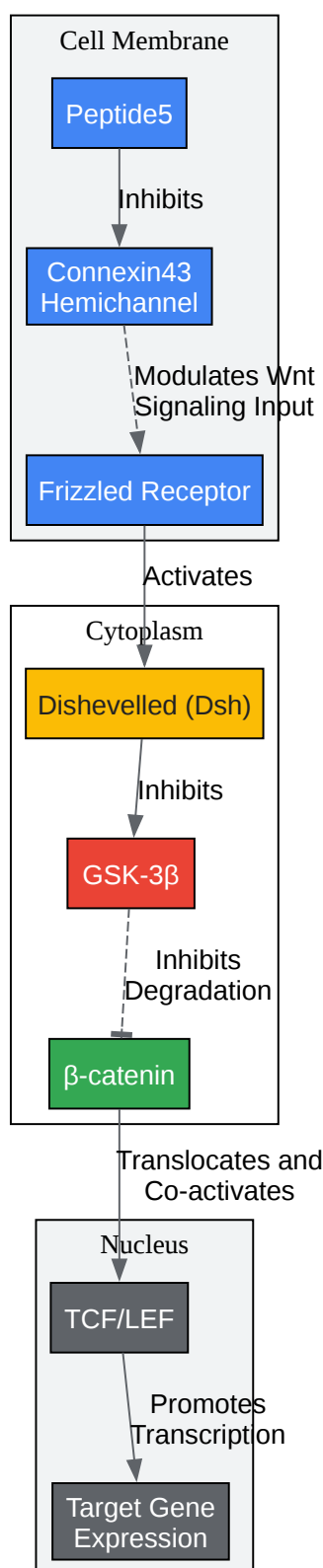
Experimental Workflow for Systemic Administration of Peptide5



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Caption: Experimental workflow for the systemic administration of **Peptide5** in rodent models.

Signaling Pathway of Peptide5 in Attenuating Reperfusion Injury



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Caption: Proposed signaling pathway of **Peptide5** in modulating the Wnt/β-catenin pathway.[4]

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